

Proper Disposal of 3,4-Dichloro-2-hydroxybenzonitrile: A Comprehensive Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,4-Dichloro-2-hydroxybenzonitrile

Cat. No.: B2387004

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For Immediate Reference: This document outlines the essential safety and disposal procedures for **3,4-Dichloro-2-hydroxybenzonitrile** (CAS No. 115661-18-2). This guide is intended for researchers, scientists, and drug development professionals. It is crucial to consult your institution's specific safety protocols and a certified waste disposal contractor.

Immediate Safety and Handling

3,4-Dichloro-2-hydroxybenzonitrile is a chemical that requires careful handling due to its potential hazards. Based on available data, it is classified as harmful if swallowed and causes skin irritation^[1].

Personal Protective Equipment (PPE): Before handling, ensure the following PPE is worn:

- Gloves: Chemical-resistant gloves (e.g., nitrile).
- Eye Protection: Safety glasses or goggles.
- Lab Coat: A standard laboratory coat.

Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any dust or vapors.

First Aid Measures:

- If Swallowed: Rinse mouth with water and seek immediate medical attention.
- In Case of Skin Contact: Remove contaminated clothing and wash the affected area thoroughly with soap and water.
- In Case of Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Seek medical attention.
- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.

Operational Plan for Disposal

The proper disposal of **3,4-Dichloro-2-hydroxybenzonitrile** is critical to ensure personnel safety and environmental protection. As a chlorinated organic compound, it must be treated as hazardous waste.

Step-by-Step Disposal Procedure:

- Waste Identification and Segregation:
 - Label a dedicated, leak-proof, and clearly marked hazardous waste container for "Halogenated Organic Waste" or, more specifically, "**3,4-Dichloro-2-hydroxybenzonitrile** Waste."
 - Do not mix this waste with non-halogenated organic waste, as this can complicate and increase the cost of disposal.
- Waste Collection:
 - Collect all materials contaminated with **3,4-Dichloro-2-hydroxybenzonitrile**, including unused product, reaction byproducts, and contaminated lab supplies (e.g., gloves, filter paper, pipette tips), in the designated waste container.
 - For solutions, use a sealed, compatible container. For solid waste, use a securely sealed bag or container.
- Storage:

- Store the sealed hazardous waste container in a designated, well-ventilated, and secure area, away from incompatible materials.
- Ensure the storage area is cool and dry.
- Arranging for Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company to arrange for pickup and disposal.
 - Provide the full chemical name (**3,4-Dichloro-2-hydroxybenzonitrile**) and CAS number (115661-18-2) to the disposal company.
- Documentation:
 - Maintain a detailed record of the waste, including the chemical name, quantity, and date of generation, as required by local and national regulations.

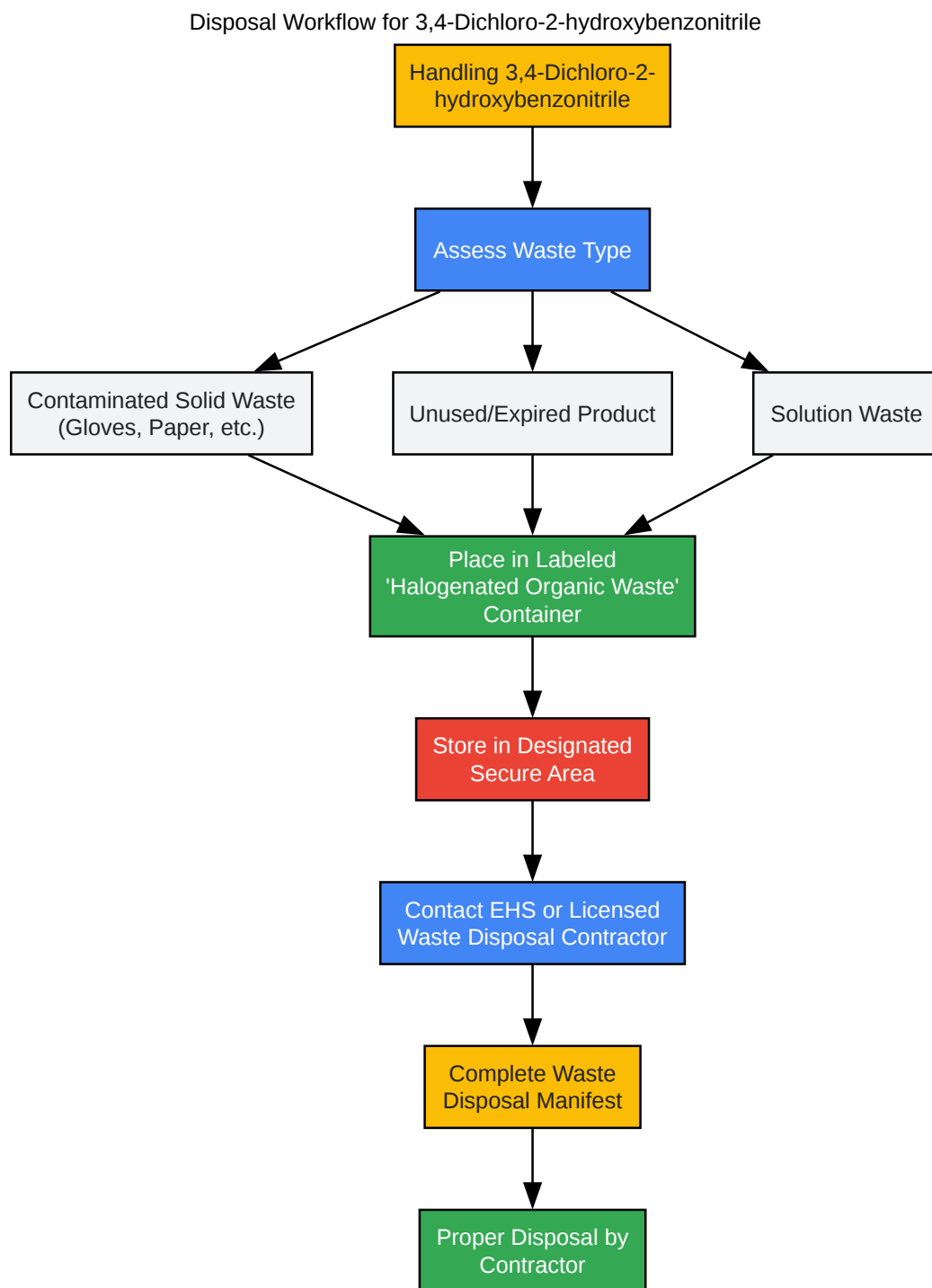
Quantitative Data Summary

While a complete Safety Data Sheet (SDS) with all physical and chemical properties for **3,4-Dichloro-2-hydroxybenzonitrile** is not readily available, the following information has been compiled from various sources.

Property	Value	Source
CAS Number	115661-18-2	[1]
Molecular Formula	C ₇ H ₃ Cl ₂ NO	[1]
Molecular Weight	188.01 g/mol	[1]
GHS Hazard Statements	H302: Harmful if swallowed	[1]
H315: Causes skin irritation	[1]	

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **3,4-Dichloro-2-hydroxybenzonitrile**.



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References

- 1. 3,4-dichloro-2-hydroxybenzonitrile | 115661-18-2 [amp.chemicalbook.com]
- To cite this document: BenchChem. [Proper Disposal of 3,4-Dichloro-2-hydroxybenzonitrile: A Comprehensive Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2387004#3-4-dichloro-2-hydroxybenzonitrile-proper-disposal-procedures]

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Phone: (601) 213-4426
Email: info@benchchem.com